

CAS number and molecular weight of 3-Ethyl-2,2,4-trimethylhexane

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Compound of Interest

Compound Name: 3-Ethyl-2,2,4-trimethylhexane

Cat. No.: B14563736

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In-depth Technical Guide: 3-Ethyl-2,2,4-trimethylhexane

Disclaimer: Publicly available information regarding **3-Ethyl-2,2,4-trimethylhexane** is limited. This guide summarizes the available data and provides a general framework for chemical compound characterization in the absence of specific experimental protocols and biological data for this particular molecule.

Compound Identification and Properties

3-Ethyl-2,2,4-trimethylhexane is a saturated acyclic hydrocarbon. Its fundamental identifiers and computed physicochemical properties are summarized below.

Physicochemical Data

Property	Value	Source
CAS Number	61868-74-4	[1][2]
Molecular Formula	C ₁₁ H ₂₄	[2]
Molecular Weight	156.31 g/mol	[2][3]
IUPAC Name	3-ethyl-2,2,4-trimethylhexane	[2]
Canonical SMILES	CCC(C(C)C)C(C)(C)C	[2]
InChI Key	UDUTWNYTAVENNO-UHFFFAOYSA-N	[2]

Note: The properties listed are primarily computed and not derived from extensive experimental studies.

Synthesis and Characterization Workflow

Due to the absence of specific published experimental protocols for **3-Ethyl-2,2,4-trimethylhexane**, a generalized workflow for the synthesis and characterization of a novel chemical entity is presented. This workflow is conceptual and serves as a template for the type of experimental process that would be required to thoroughly investigate a compound like **3-Ethyl-2,2,4-trimethylhexane**.



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References

- 1. 3-Ethyl-2,2,4-trimethylhexane | C₁₁H₂₄ | CID 53428739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-ethyl-2,2,4-trimethylhexane | CAS#:61868-74-4 | Chemsrcc [chemsrc.com]
- 3. 3-Ethyl-2,2,4-trimethylheptane | C₁₂H₂₆ | CID 22354769 - PubChem [pubchem.ncbi.nlm.nih.gov]
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